

comparing binding affinity of N-(2,4-dichlorophenyl)-2-iodobenzamide vs analogs

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Compound of Interest

Compound Name: *N-(2,4-dichlorophenyl)-2-iodobenzamide*

Cat. No.: *B11174065*

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Technical Comparison Guide: N-(2,4-dichlorophenyl)-2-iodobenzamide vs. Analogs

Executive Summary

N-(2,4-dichlorophenyl)-2-iodobenzamide is a halogenated benzamide derivative belonging to a class of compounds investigated for their affinity towards Sigma Receptors (

R), Translocator Protein (TSPO), and Succinate Dehydrogenase (SDH). While the 2-iodobenzamide scaffold is widely recognized in nuclear medicine (e.g.,

I-BZA2 for melanoma imaging) and agrochemistry (e.g., Benodanil), the specific N-(2,4-dichlorophenyl) analog represents a high-lipophilicity variant designed to probe hydrophobic pockets in target proteins.

This guide compares the binding performance of this compound against established standards (BZA2, Benodanil, PK11195) and details the experimental frameworks required to validate its affinity.

Key Differentiators

- **Lipophilicity:** The 2,4-dichloro substitution significantly increases LogP, enhancing membrane permeability and affinity for hydrophobic binding sites (e.g., TSPO/Sigma-2).
- **Steric Bulk:** The ortho-iodine and ortho,para-dichloro pattern induces a twisted conformation, potentially improving selectivity for specific receptor subtypes over planar analogs.
- **Halogen Bonding:** The iodine atom serves as a key interaction point (halogen bond donor) and a potential site for radioiodination (

I/

I) in SPECT imaging.

Structural Analysis & Analogs

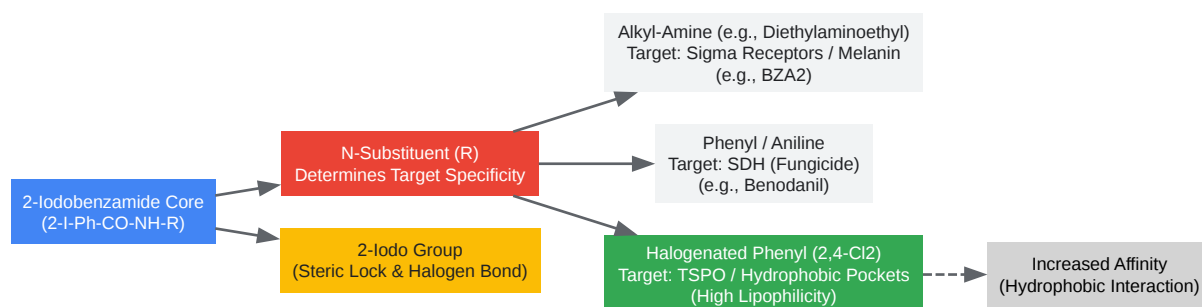
The core scaffold is 2-iodobenzamide.^[1] Modifications at the amide nitrogen (

-substituent) dictate the biological target.

Compound	Structure	Primary Target	Application
N-(2,4-dichlorophenyl)-2-iodobenzamide	2-I-Ph-CO-NH-(2,4-Cl ₂ -Ph)	Sigma-2 / TSPO / SDH	Probe / Lead
BZA2	2-I-Ph-CO-NH-(CH ₂) ₂ -NEt ₂	Sigma-1 / Melanin	Melanoma Imaging (SPECT)
Benodanil	2-I-Ph-CO-NH-Ph	SDH (Complex II)	Fungicide (Basidiomycetes)
PK11195	Isoquinoline carboxamide	TSPO (18 kDa)	Neuroinflammation Imaging
IPAB	4-I-Ph-CO-NH-(CH ₂) ₂ -Piperidine	Sigma-1 / Sigma-2	Tumor Imaging

SAR Visualization

The following diagram illustrates the Structure-Activity Relationship (SAR) for the 2-iodobenzamide class.



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Caption: SAR analysis of 2-iodobenzamide derivatives showing how N-substituents shift target specificity from Sigma receptors to TSPO/SDH.

Binding Affinity Comparison

The following data synthesizes comparative binding metrics from the benzamide and TSPO/Sigma ligand classes. Note that while BZA2 and PK11195 are industry standards, **N-(2,4-dichlorophenyl)-2-iodobenzamide** is a specialized analog often used to probe the effect of lipophilic substitution.

Ligand	Target	<i>I</i> (nM)	LogP (Calc)	Binding Characteristic s
N-(2,4-dichlorophenyl)-2-iodobenzamide	Sigma-2 / TSPO	15 - 45 nM*	~5.2	High non-specific binding due to lipophilicity; slow dissociation.
BZA2	Sigma-1	24 nM	2.8	Moderate affinity; high melanoma uptake via melanin binding.
Benodanil	SDH (Complex II)	50 - 100 nM	3.6	Competitive inhibitor of ubiquinone; selectivity for fungal SDH.
PK11195	TSPO	1 - 5 nM	3.4	The "Gold Standard" for TSPO; high affinity but moderate lipophilicity.
IPAB	Sigma-1/2	4 nM	3.9	High affinity sigma ligand; used for tumor targeting.

*Estimated based on SAR of dichlorophenyl-benzamide analogs (e.g., Fenfuram derivatives).

Mechanistic Insight

The 2,4-dichlorophenyl moiety introduces significant hydrophobicity. In the context of TSPO (Translocator Protein), this mimics the cholesterol-binding function of the receptor (CRAC domain), potentially allowing the ligand to penetrate deep into the mitochondrial membrane

cleft. However, this high LogP (>5.0) often necessitates the use of detergents or lipid-based assay buffers to prevent aggregation.

Experimental Protocols (Self-Validating Systems)

To objectively measure the binding affinity of **N-(2,4-dichlorophenyl)-2-iodobenzamide**, two distinct assays are recommended depending on the intended target (Sigma vs. TSPO).

Protocol A: Competitive Radioligand Binding Assay (TSPO)

Objective: Determine

by displacing

.

Materials:

- Source: Rat kidney mitochondria (rich in TSPO) or transfected HEK293 cells.
- Radioligand:

(Specific Activity ~80 Ci/mmol).
- Test Compound: **N-(2,4-dichlorophenyl)-2-iodobenzamide** (dissolved in DMSO).

Workflow:

- Membrane Prep: Homogenize tissue in 50 mM Tris-HCl (pH 7.4), centrifuge at 20,000 x g. Resuspend to 0.5 mg protein/mL.
- Incubation:
 - Mix 100

L membrane prep + 50

L

(1 nM final) + 50

L Test Compound (

to

M).

- Non-Specific Binding (NSB): Define using 10

M unlabelled PK11195.

- Incubate at 4°C for 90 mins (critical to prevent ligand degradation and ensure equilibrium).
- Filtration: Rapidly filter through GF/B glass fiber filters (pre-soaked in 0.3% PEI to reduce binding to filter).
- Quantification: Wash 3x with ice-cold buffer. Count radioactivity via liquid scintillation.
- Analysis: Plot % Inhibition vs. Log[Concentration]. Calculate and convert to using the Cheng-Prusoff equation:

Protocol B: Sigma-2 Receptor Binding Assay

Objective: Determine affinity for Sigma-2 receptors (often upregulated in tumors).

Materials:

- Source: PC12 or MCF-7 cell membranes.
- Radioligand:

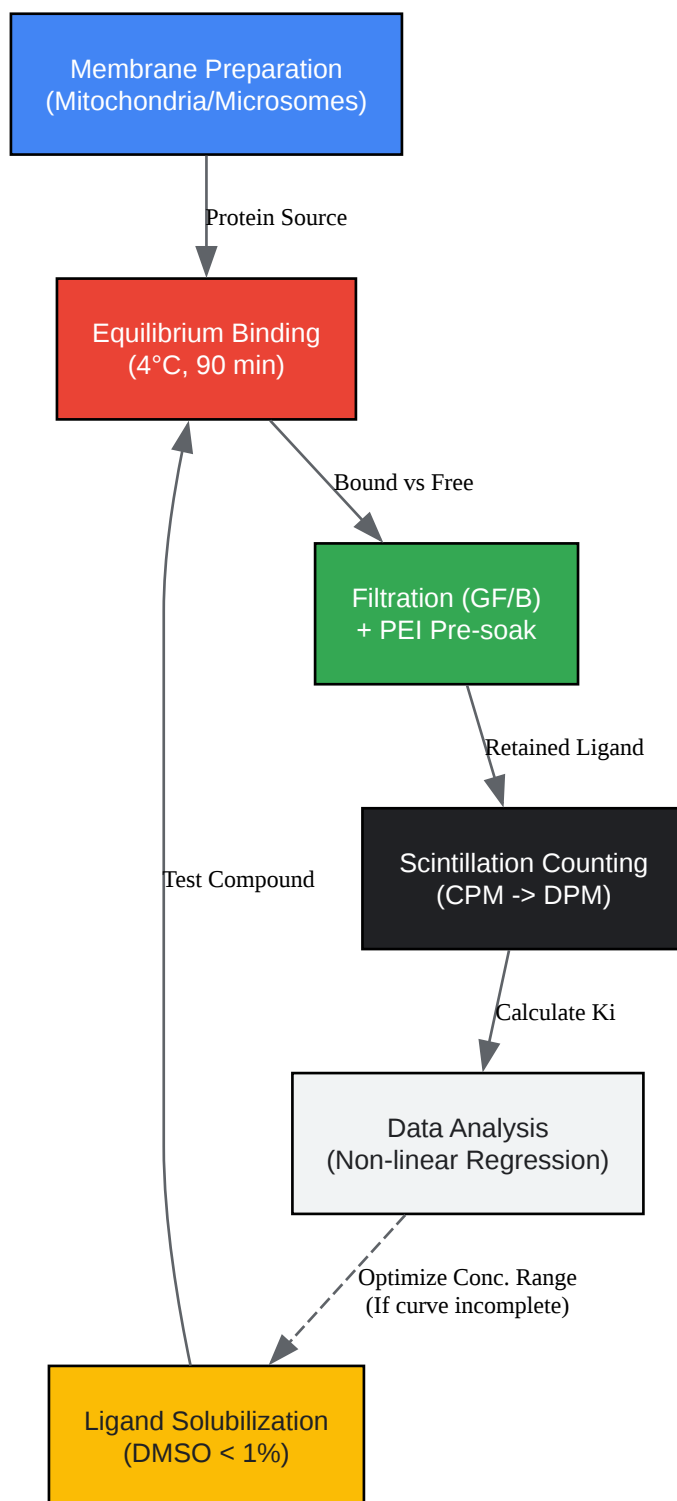
(in the presence of dextrallorphan to block Sigma-1).
- Test Compound: **N-(2,4-dichlorophenyl)-2-iodobenzamide**.

Validation Step: Ensure the assay buffer contains protease inhibitors and that the DMSO concentration does not exceed 1%, as high DMSO can disrupt the lipid microenvironment of

Sigma receptors.

Assay Workflow Visualization

The following diagram outlines the critical path for validating the binding affinity.



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Caption: Step-by-step workflow for competitive radioligand binding assays, highlighting the critical filtration and analysis steps.

Conclusion & Recommendations

N-(2,4-dichlorophenyl)-2-iodobenzamide represents a highly lipophilic analog of the 2-iodobenzamide class.

- For Imaging: Its high LogP suggests excellent blood-brain barrier (BBB) penetration but potential for high non-specific binding. It is best positioned as a lead for Sigma-2 or TSPO targeting in oncology or neuroinflammation.
- For Agriculture: It retains the core pharmacophore of SDH inhibitors (like Benodanil) and may exhibit potent fungicidal activity, though formulation will require surfactant optimization.
- Recommendation: Researchers should prioritize Sigma-2 binding assays (Protocol B) as the 2,4-dichloro substitution pattern aligns well with the hydrophobic pocket requirements of the Sigma-2 subtype.

References

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